

# Personal protective equipment for handling (S,S,S)-AHPC hydrochloride

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## Compound of Interest

Compound Name: (S,S,S)-AHPC hydrochloride

Cat. No.: B2878697

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## Essential Safety and Handling Guide for (S,S,S)-AHPC Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **(S,S,S)-AHPC hydrochloride**. The procedural guidance herein is designed to ensure a safe laboratory environment when working with this compound.

**(S,S,S)-AHPC hydrochloride** is the inactive diastereomer of (S,R,S)-AHPC hydrochloride and is often used as a negative control in research.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for the (S,S,S) isomer is not readily available, the following guidelines are based on the available safety information for the active (S,R,S) isomer and general best practices for handling chemical compounds.

## Hazard Identification and Personal Protective Equipment

Due to the lack of a specific Safety Data Sheet (SDS) for **(S,S,S)-AHPC hydrochloride**, a conservative approach to handling is strongly recommended. The diastereomer, (S,R,S)-AHPC hydrochloride, has conflicting classifications. One supplier classifies it as hazardous with the following statements:

- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

Another supplier classifies the same (S,R,S) isomer as not a hazardous substance or mixture. [3] Given this discrepancy, it is prudent to handle **(S,S,S)-AHPC hydrochloride** as a potentially hazardous substance.

The following personal protective equipment (PPE) is mandatory when handling **(S,S,S)-AHPC hydrochloride**:

Protection Type	Required PPE	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Protective gloves	Chemically resistant, e.g., nitrile gloves.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Use in a well-ventilated area	A fume hood is required for handling the solid form to avoid dust inhalation.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **(S,S,S)-AHPC hydrochloride** is essential for maintaining a safe laboratory environment.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage temperature is between 2-8°C.[4]
- Inventory: Log the compound in the chemical inventory system.

## Handling and Use

- Preparation:
  - Read and understand the available safety information and this handling guide before starting any work.
  - Ensure a safety shower and eye wash station are readily accessible.[2]
  - Prepare all necessary equipment and reagents in advance.
- Weighing and Aliquoting:
  - Perform all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation risk.[2]
  - Use appropriate tools for weighing and transferring the solid to prevent dispersal.
- Dissolution:
  - If preparing a solution, add the solvent to the weighed compound slowly.
  - **(S,S,S)-AHPC hydrochloride** is soluble in water and DMSO.
- Experimental Use:
  - Clearly label all vessels containing the compound.
  - Avoid contact with skin and eyes.[2]
  - Do not eat, drink, or smoke in the laboratory.[2]

## Spill Management

- Minor Spills:
  - For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
  - For small liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.
- Major Spills:
  - Evacuate the area and prevent entry.
  - Ventilate the area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill and follow the procedures for minor spills.

## Disposal Plan

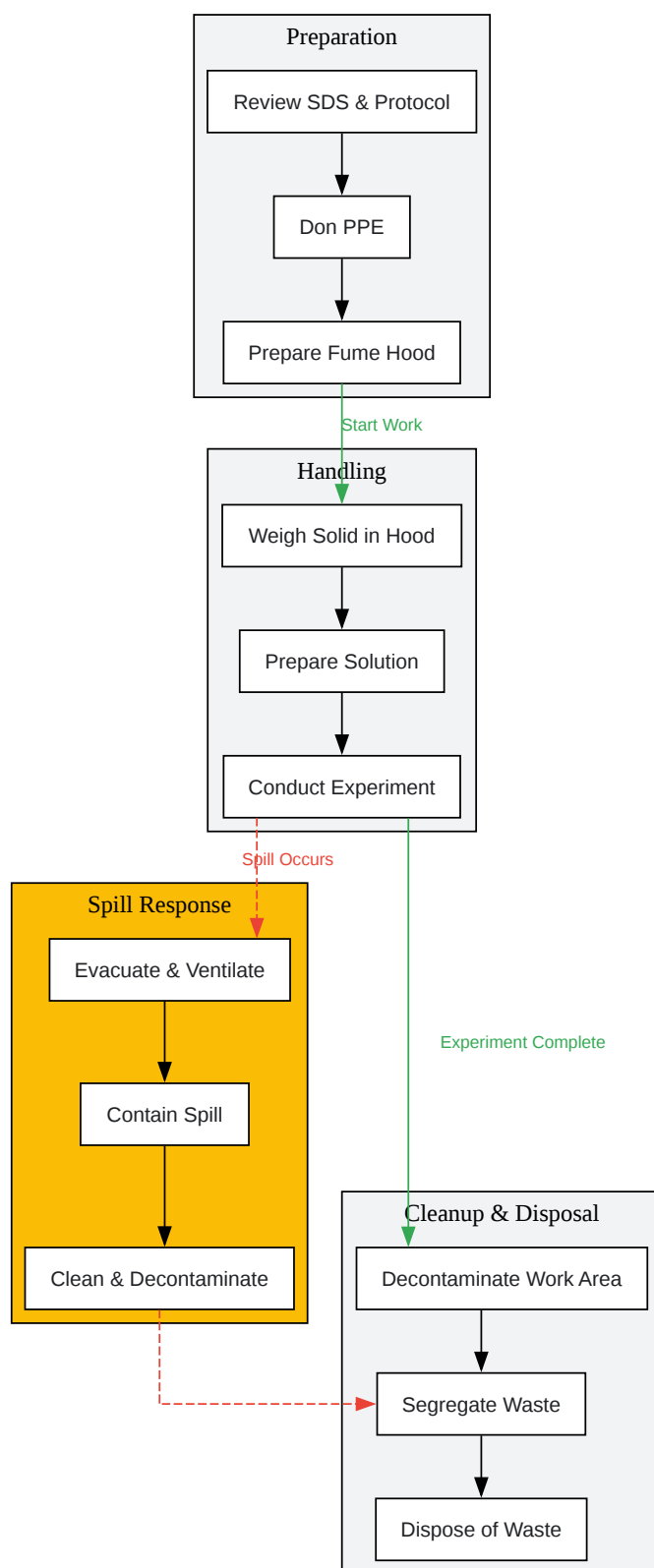
- Waste Collection: All waste materials contaminated with **(S,S,S)-AHPC hydrochloride**, including empty containers, disposable labware, and spill cleanup materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

## Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	430.56 g/mol (free base)	[4]
Storage Temperature	2-8°C	[4]
Solubility in Water	99 mg/mL	
Solubility in DMSO	60 mg/mL	

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **(S,S,S)-AHPC hydrochloride**.



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Caption: Workflow for the safe handling of **(S,S,S)-AHPC hydrochloride**.

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